

Floctafenine analytical standards and characterization data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Floctafenine

CAS No.: 23779-99-9

Cat. No.: S528077

Get Quote

Physicochemical & Characterization Data

The table below summarizes the core identification and characterization data for **Floctafenine** available from the search results.

Property	Specification / Data
CAS Registry Number	23779-99-9 [1] [2] [3]
Molecular Formula	$C_{20}H_{17}F_3N_2O_4$ [1] [3]
Molecular Weight	406.36 g/mol [1] [3]
IUPAC Name	2,3-dihydroxypropyl 2-[[8-(trifluoromethyl)quinolin-4-yl]amino]benzoate [1]
Melting Point	175-178 °C [1]
Boiling Point	592.1±50.0 °C (Predicted) [1]
Density	1.437±0.1 g/cm ³ (Predicted) [1]
Purity	95% (Available as an off-white to pale beige solid) [1]

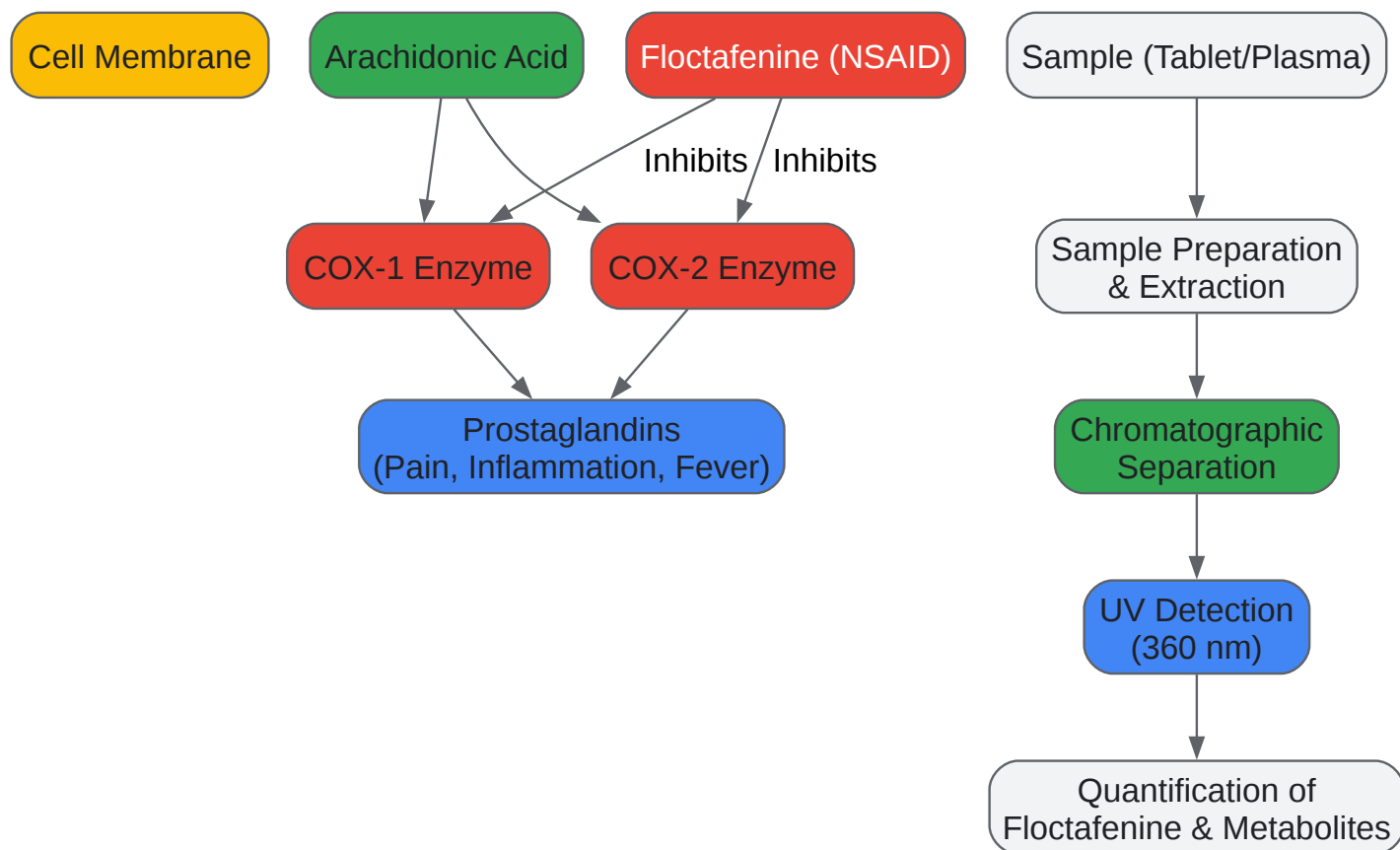
Property	Specification / Data
Solubility	Slightly soluble in DMSO and Methanol [1] [3]
Storage	Store at -20°C, sealed, away from moisture [1] [3]

Pharmacological Activity & Analytical Methods

Mechanism of Action

Floctafenine is a non-steroidal anti-inflammatory drug (NSAID) that acts as a non-narcotic analgesic. Its primary mechanism of action is the inhibition of cyclooxygenase (COX) enzymes, which leads to a reduction in the synthesis of prostaglandins, mediators of pain and inflammation [4] [3]. Available data suggests it inhibits both COX-1 and COX-2 isoforms *in vitro*, with slightly higher potency against COX-1 [1] [3]. One study reported IC₅₀ values of **2.33 µM for COX-1** and **3.47 µM for COX-2** in human whole blood assays [3].

The following diagram illustrates the core mechanism of action of NSAIDs like **Floctafenine** and the primary analytical workflow for its quantification and stability testing.



[Click to download full resolution via product page](#)

Reported Analytical Methods

Several analytical methods for determining **Floctafenine** have been reported in the literature, focusing on its stability and analysis in formulations.

- **Stability-Indicating Micellar Liquid Chromatography (MLC)**
 - **Purpose:** Simultaneous determination of **Floctafenine** (FLF) and its hydrolytic degradation product/main metabolite, Floctafenic Acid (FLA) [1].
 - **Conditions:**
 - **Column:** C8 column (150 x 4.6 mm, 5 μ m).
 - **Mobile Phase:** 0.15 M sodium dodecyl sulfate, 10% n-propanol, 0.3% triethylamine in 0.02 M orthophosphoric acid (pH 3.0).
 - **Flow Rate:** 1.0 mL/min.

- **Detection:** UV at 360 nm.
- **Performance:** The method was linear for FLF (0.5-25.0 µg/mL) and FLA (0.4-10.0 µg/mL) and successfully applied to commercial tablets and human plasma [1].
- **HPLC for Combined Formulations**
 - **Purpose:** Simultaneous determination of Thiocolchicoside and **Floctafenine** in combined dosage forms [1].
 - **Conditions:**
 - **Column:** C18 column (250 x 4.6 mm, 5 µm).
 - **Mobile Phase:** Methanol-0.03 M phosphate buffer (70:30, v/v), pH 4.0.
 - **Flow Rate:** 1 mL/min.
 - **Detection:** UV at 400 nm.
- **TLC-Densitometry**
 - **Purpose:** Determination of Thiocolchicoside in mixtures with **Floctafenine** [1].
 - **Conditions:**
 - **Stationary Phase:** Silica gel GF₂₅₄ plates.
 - **Mobile Phase:** Ethyl acetate:methanol:acetic acid (84:13:3, v/v/v).
 - **Detection:** Densitometry at 375 nm.

Impurities & Metabolites

The main known degradation product and metabolite of **Floctafenine** is **Floctafenic Acid** (FLA), which is formed via hydrolysis [1]. Reference standards for **Floctafenine** and its impurities are available from chemical suppliers like Pharmaffiliates and BOC Sciences [1] [2]. A deuterated standard, **Floctafenine-d5** (CAS 1794884-17-5), is also available for use as an internal standard in mass spectrometry [2].

Clinical and Pharmacological Notes

- **Therapeutic Use:** **Floctafenine** is indicated for the short-term treatment of mild to moderate pain [2] [3]. Older studies position it as a valid alternative for patients with adverse reactions to other NSAIDs, with a positive challenge test result in 8.7% of patients with a history of NSAID intolerance [5].
- **Pharmacological Profile:** Early animal studies described it as a non-narcotic analgesic with a high therapeutic index and excellent gastrointestinal tolerance in rats [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CAS 23779-99-9 Floctafenine [bocsci.com]
2. Floctafenine-impurities [pharmaffiliates.com]
3. Floctafenine | Analgesic Agent [medchemexpress.com]
4. What is the mechanism of Floctafenine? [synapse.patsnap.com]
5. Floctafenine: a valid alternative in patients with adverse ... [pubmed.ncbi.nlm.nih.gov]
6. Floctafenine, a new non-narcotic analgesic [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Floctafenine analytical standards and characterization data]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b528077#floctafenine-analytical-standards-and-characterization-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com